

Technical Guide: Solubility & Stability of 4-Bromo-2-chloro-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-nitrobenzaldehyde

CAS No.: 1174534-43-0

Cat. No.: B1522365

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CAS: 1174534-43-0 | Formula: $C_7H_3BrClNO_3$ | MW: 264.46 g/mol [\[1\]](#)

Executive Summary

This guide details the solubility profile and handling protocols for **4-Bromo-2-chloro-5-nitrobenzaldehyde**, a highly functionalized aromatic intermediate used in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)

Core Insight: While the compound exhibits high physical solubility in both DMSO and Methanol, they are not interchangeable.[\[2\]](#)

- DMSO is the required solvent for stock solution storage, offering high solubility (>50 mg/mL) and chemical inertness.[\[2\]](#)[\[3\]](#)
- Methanol acts as a reactive solvent.[\[2\]](#)[\[3\]](#) While it dissolves the compound, the electron-deficient carbonyl carbon is highly susceptible to nucleophilic attack by methanol, leading to rapid hemiacetal formation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Methanol should only be used as a reactant or transient carrier, never for storage.[\[2\]](#)

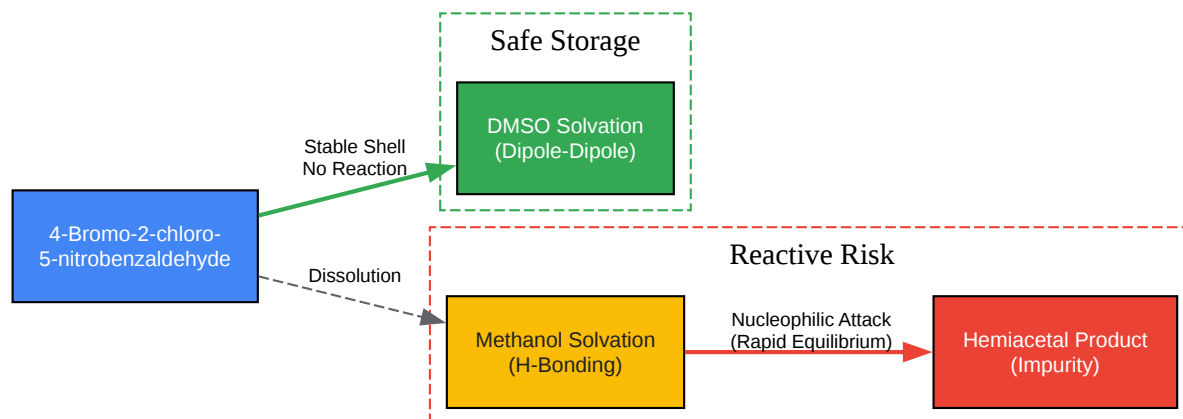
Physicochemical Profile & Solvation Mechanics[2]

To understand the solubility behavior, we must analyze the molecule's electronic environment. [2][3] The benzene ring is heavily substituted with electron-withdrawing groups (EWGs): Nitro (-NO₂), Chloro (-Cl), and Bromo (-Br).[1]

Property	Value (Est.)	Impact on Solubility
Molecular Weight	264.46 g/mol	Moderate MW facilitates dissolution in organic solvents. [1][2]
LogP	~2.8 - 3.2	Lipophilic; poor water solubility, high affinity for organic solvents.[1][3]
H-Bond Donors	0	No internal protons to donate; relies on solvent acceptance. [1][2][3]
H-Bond Acceptors	4 (NO ₂ , CHO)	Excellent interaction with polar aprotic solvents (DMSO).[1][2][3]
Electrophilicity	High	The -CHO carbon is highly positive () due to ortho/meta EWGs.[1][2][3]

Solvation vs. Reaction Logic

The following diagram illustrates the critical difference between how DMSO and Methanol interact with the solute.



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Figure 1: Mechanistic pathway showing the stability of DMSO solvation versus the reactivity risk in Methanol.

Solubility in DMSO (Dimethyl Sulfoxide)

Status: Recommended for Stock Solutions Solubility Limit: Estimated >50 mg/mL (Based on structural analog 2-chloro-5-nitrobenzaldehyde data).^[1]

DMSO is a polar aprotic solvent that effectively disrupts the crystal lattice of nitro-halo-benzaldehydes through strong dipole-dipole interactions without chemically altering the aldehyde group.^{[1][2]}

Protocol: Preparation of 50 mM Stock Solution

Target Concentration: 50 mM (~13.2 mg/mL)

- Calculate Mass: For 10 mL of stock, weigh 132.2 mg of compound.^{[2][3]}
- Vessel Selection: Use an amber glass vial (protects light-sensitive nitro/bromo groups).^{[2][3]}
- Solvent Addition: Add 10 mL of anhydrous DMSO (Grade: ≥99.9%, Water <0.1%).

- Dissolution: Vortex for 30-60 seconds. The solution should become clear and light yellow/orange.[2][3]
 - Troubleshooting: If particles persist, sonicate at 35-40 kHz for 5 minutes. Avoid heating above 40°C to prevent thermal degradation.[2][3]
- Storage: Store at -20°C. Stable for >6 months.

Solubility in Methanol[2]

Status: Use with Caution (Transient Only) Solubility Limit: Moderate to High (Soluble), but chemically unstable.[2][3]

While methanol dissolves the compound well, the electron-withdrawing nature of the nitro and halogen substituents makes the aldehyde carbonyl carbon exceptionally electrophilic.[1][2] Methanol acts as a nucleophile, attacking the carbonyl to form a hemiacetal.[2]

This equilibrium is often catalyzed by trace acids or bases and shifts further to the acetal form () if water is removed.[1][2][3]

When to use Methanol:

- LC-MS Mobile Phase: Acceptable if run times are short and pH is neutral/acidic (though Acetonitrile is preferred).[1][2][3]
- Synthetic Reactant: When converting the aldehyde to an acetal or imine.[2][3]
- Crystallization: Only if immediate precipitation is induced.[2][3]

WARNING: Do not store this compound in methanol for >1 hour at room temperature. Purity analysis via HPLC will show "ghost peaks" corresponding to the hemiacetal/acetal if samples are left standing in methanol.[2]

Experimental Determination Protocols

Since exact saturation points can vary by batch purity and crystal polymorph, use these protocols to validate solubility for your specific lot.

Method A: Visual Saturation Test (Shake-Flask)[1]

- Weigh 10 mg of solid into a 1.5 mL microcentrifuge tube.
- Add solvent (DMSO or Methanol) in 50 μ L increments.
- Vortex for 1 minute after each addition.
- Record the volume () where no solid remains visible.[2][3]
- Calculation: Solubility () .

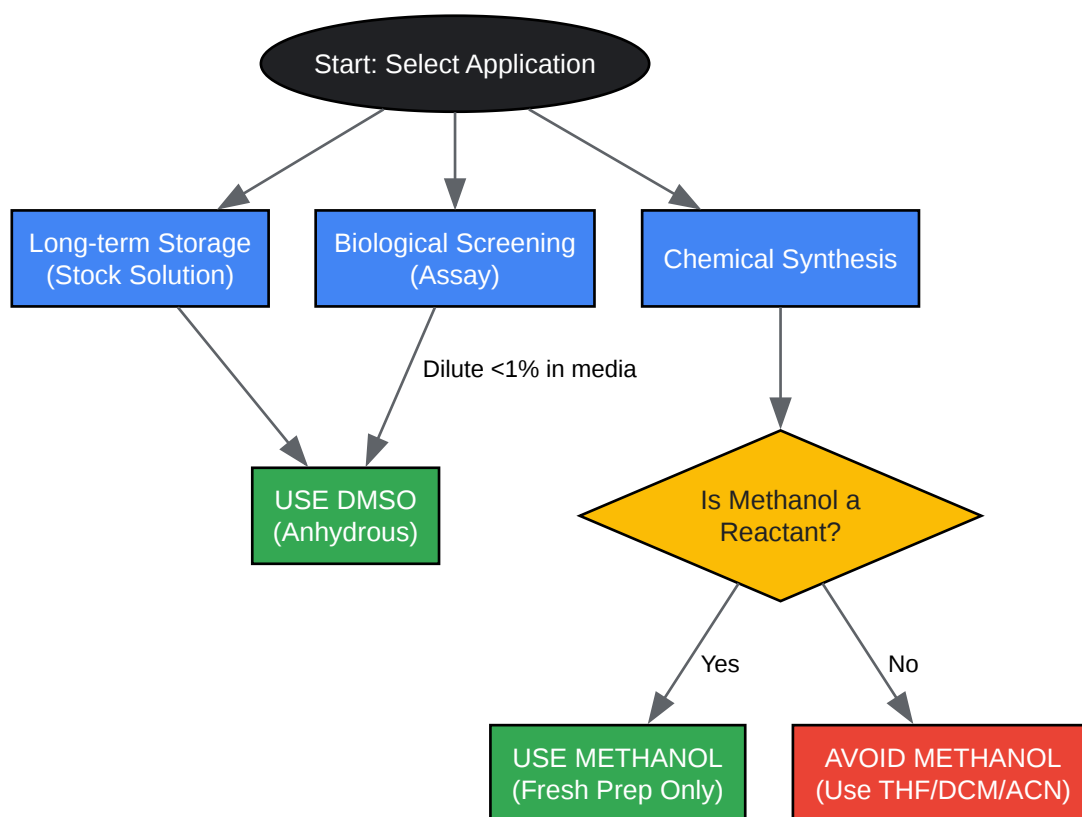
Method B: HPLC Purity & Stability Check

Use this to confirm the compound hasn't degraded in the chosen solvent.[2][3]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).[1][2][3]
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).[2][3] Avoid Methanol to prevent on-column acetalization.[1]
- Gradient: 5% to 95% ACN over 10 minutes.
- Detection: UV at 254 nm (Aromatic ring) and 280 nm.[2][3]
- Procedure:
 - Dissolve sample in DMSO.[2]
 - Inject immediately.[2][3]
 - Compare peak area/retention time to a fresh reference standard.[2][3]

Decision Matrix for Workflow Design

Use the following logic flow to select the appropriate solvent for your application.



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Figure 2: Solvent selection decision tree based on experimental intent.

References

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Sources

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